

Unveiling the Enigmatic Citreoindole: A Review of Its Limited Biological Exploration

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Compound of Interest

Compound Name: Citreoindole

Cat. No.: B10775908

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Despite its intriguing chemical structure, the fungal metabolite **Citreoindole** remains a molecule of limited biological characterization. Initial reports of weak cytotoxic activity have not been followed by in-depth pharmacological investigation, leaving its full potential largely unexplored. This document summarizes the current state of knowledge regarding **Citreoindole**, highlighting the significant gaps in understanding its biological activities and mechanism of action.

Citreoindole, a diketopiperazine metabolite, was first isolated in 1991 from a hybrid strain of the fungus *Penicillium citreo-viride*. Subsequent research in 2016 led to a revision of its chemical structure and its isolation from *Penicillium citrinum*[1]. The compound is also produced by *Penicillium citreonigrum*[2][3].

Currently, the only reported biological activity of **Citreoindole** is a weak cytotoxic effect against mammalian tumor cell lines[2][3]. However, the publicly available scientific literature lacks specific quantitative data, such as IC50 values, for this activity. Furthermore, there is no information regarding the specific cancer cell lines tested or the experimental conditions under which these observations were made.

Due to the nascent stage of research into the biological effects of **Citreoindole**, there is a complete absence of information regarding its potential anti-inflammatory, antimicrobial, or antioxidant properties. Consequently, no experimental protocols or detailed methodologies for assessing these activities have been published. Similarly, there is no data available on the

signaling pathways that **Citreoindole** might modulate, such as the NF-κB or MAPK pathways, which are common targets for other indole alkaloids.

The scarcity of data precludes the creation of a comprehensive technical guide as initially intended. The following sections outline the very limited information available.

Isolation and Structural Elucidation

Citreoindole is a natural product isolated from fungi of the *Penicillium* genus. Its structure has been elucidated and subsequently revised based on spectroscopic analysis.

Table 1: Physicochemical Properties of **Citreoindole**

Property	Value	Source
Molecular Formula	C ₂₉ H ₂₈ N ₄ O ₄	
Molecular Weight	496.6 g/mol	
CAS Number	138655-14-8	
Source Organisms	Penicillium citreo-viride, Penicillium citrinum, Penicillium citreonigrum	

Biological Activities

The only reported biological activity for **Citreoindole** is weak cytotoxicity.

Table 2: Summary of Reported Biological Activities of **Citreoindole**

Activity	Target	Quantitative Data	Source
Cytotoxicity	Mammalian tumor cell lines	Not available	

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Citreoindole** are not available in the published literature.

Signaling Pathways

There is no information available regarding the signaling pathways modulated by **Citreoindole**.

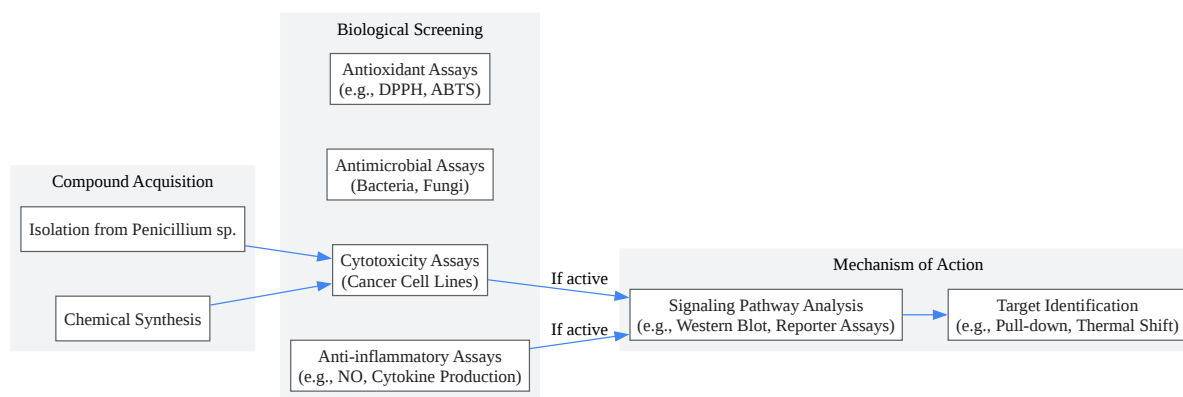
Future Directions

The intriguing structure of **Citreoindole** warrants further investigation into its biological activities. Future research should focus on:

- **Comprehensive Cytotoxicity Screening:** Evaluating the cytotoxic effects of **Citreoindole** against a broad panel of human cancer cell lines to identify potential selectivity.
- **Exploring Other Bioactivities:** Investigating the potential anti-inflammatory, antimicrobial, and antioxidant properties of **Citreoindole** using established in vitro assays.
- **Mechanism of Action Studies:** Elucidating the molecular mechanisms underlying any observed biological activities, including the identification of protein targets and modulation of signaling pathways.

Until such studies are conducted, **Citreoindole** will remain a fascinating yet enigmatic molecule with unfulfilled potential in the realm of drug discovery.

Experimental Workflow for Future Investigations



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Caption: Proposed workflow for the future biological evaluation of **Citreoindole**.

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References

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